

Commercial Sources and Purity of 3-Indoleacrylic acid-d4: A Technical Guide

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Compound of Interest

Compound Name: 3-Indoleacrylic acid-d4

Cat. No.: B15614378

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial sources and purity of **3-Indoleacrylic acid-d4**, a deuterated analog of the tryptophan metabolite 3-Indoleacrylic acid. This document is intended to assist researchers, scientists, and drug development professionals in sourcing high-purity **3-Indoleacrylic acid-d4** and understanding the analytical methodologies used to determine its quality.

Commercial Availability and Purity Specifications

3-Indoleacrylic acid-d4 is available from several specialized chemical suppliers. The purity of this compound is typically characterized by two main parameters: chemical purity and isotopic purity. Chemical purity refers to the percentage of the desired compound in a sample, while isotopic purity (or isotopic enrichment) indicates the percentage of molecules that contain the specified number of deuterium atoms.

High-performance liquid chromatography (HPLC) is the most common method for determining chemical purity, while mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy are used to assess isotopic purity.

Below is a summary of a commercially available **3-Indoleacrylic acid-d4** product, with data compiled from a supplier's Certificate of Analysis. For context, the typical purity of the non-deuterated 3-Indoleacrylic acid from major suppliers is also included.

Table 1: Commercial Purity Data for **3-Indoleacrylic acid-d4** and its Non-Deuterated Analog

Supplier	Compound	Catalog Number	Lot/Batch Number	Chemical Purity (by HPLC)	Isotopic Purity/Enrichment
MedChemExpress	3-Indoleacrylic acid-d4	HY-W015273S	995404	99.38%	99.30% (d3=2.79%, d4=97.21%)
Sigma-Aldrich	3-Indoleacrylic acid	I0750	Multiple	≥98%	Not Applicable
Cayman Chemical	trans-3-Indoleacrylic acid	14558	Not Specified	≥98%	Not Applicable

Note: The data for MedChemExpress is taken from a specific Certificate of Analysis and may vary between lots. The purity for Sigma-Aldrich and Cayman Chemical products are general specifications for the non-deuterated compound.

Experimental Protocols for Purity Assessment

The determination of chemical and isotopic purity of **3-Indoleacrylic acid-d4** involves a combination of chromatographic and spectroscopic techniques.

Chemical Purity Determination by High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for assessing the chemical purity of organic compounds. A typical HPLC method for 3-Indoleacrylic acid would involve a reversed-phase column with a mobile phase consisting of an organic solvent (like acetonitrile) and an aqueous component with an acidic modifier (like formic or phosphoric acid) to ensure good peak shape.

Example HPLC Protocol (adapted for 3-Indoleacrylic acid):

- Instrument: A standard HPLC system with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m particle size).
- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 280 nm.
- Injection Volume: 10 μ L.
- Sample Preparation: The sample is dissolved in the mobile phase or a compatible solvent like methanol or acetonitrile.

The purity is calculated by dividing the peak area of the main component by the total area of all peaks in the chromatogram.

Isotopic Purity and Structural Confirmation by Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) Spectroscopy

2.2.1. Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) is a powerful technique for determining the isotopic enrichment of a deuterated compound. By analyzing the mass-to-charge ratio (m/z) of the molecular ions, the relative abundance of the different deuterated species (d_0 , d_1 , d_2 , d_3 , d_4 , etc.) can be determined.

General MS Protocol:

- Instrument: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled to a suitable ionization source (e.g., electrospray ionization - ESI).

- **Sample Introduction:** The sample can be introduced directly via infusion or through a liquid chromatography (LC) system.
- **Data Analysis:** The isotopic distribution of the molecular ion cluster is analyzed to calculate the percentage of each isotopologue. The isotopic enrichment is then calculated based on the abundance of the desired deuterated species (in this case, d4).

2.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

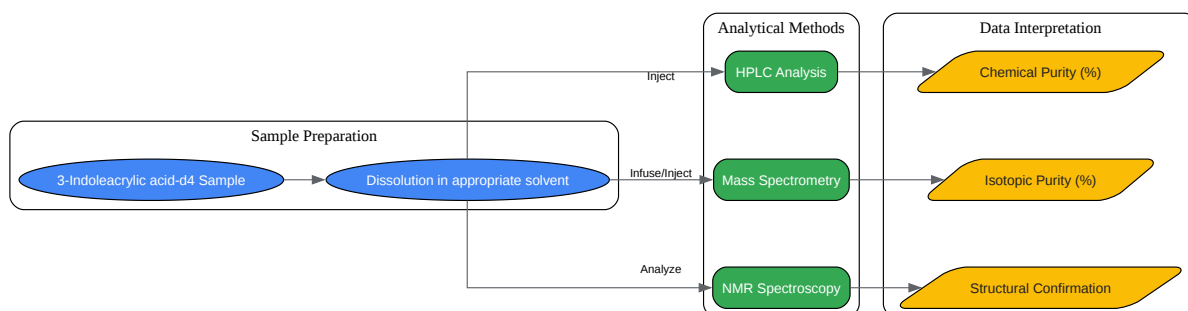
^1H NMR spectroscopy is used to confirm the structure of the molecule and to verify the positions of deuterium incorporation. In the ^1H NMR spectrum of **3-Indoleacrylic acid-d4**, the signals corresponding to the protons on the deuterated positions of the indole ring should be absent or significantly reduced in intensity.

General ^1H NMR Protocol:

- **Instrument:** A high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Solvent:** A deuterated solvent in which the compound is soluble (e.g., DMSO-d6, Methanol-d4).
- **Data Acquisition:** A standard ^1H NMR spectrum is acquired.
- **Data Analysis:** The chemical shifts, coupling constants, and integrations of the remaining proton signals are analyzed to confirm the structure and the absence of protons at the deuterated sites.

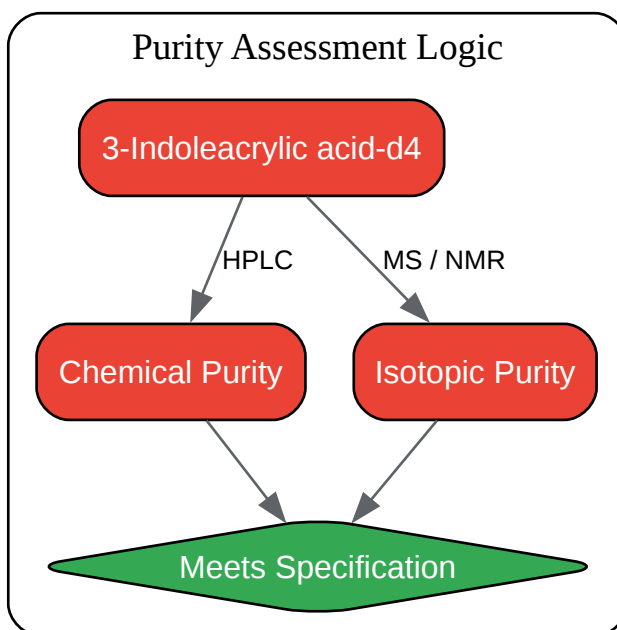
Visualizing Analytical Workflows

The following diagrams illustrate the general workflows for the analysis of **3-Indoleacrylic acid-d4**.



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Caption: A general workflow for the analysis of **3-Indoleacrylic acid-d4**.



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Caption: Logical relationship in the purity assessment of **3-Indoleacrylic acid-d4**.

- To cite this document: BenchChem. [Commercial Sources and Purity of 3-Indoleacrylic acid-d4: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15614378/docs#commercial-sources-and-purity-of-3-indoleacrylic-acid-d4-a-technical-guide\]](https://www.benchchem.com/product/b15614378/docs#commercial-sources-and-purity-of-3-indoleacrylic-acid-d4-a-technical-guide)

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